

The Discovery and Development of Pergolide Mesylate: A Technical Guide

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Compound of Interest

Compound Name: Pergolide Mesylate

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Abstract

Pergolide mesylate, a semi-synthetic ergot alkaloid, emerged as a potent dopamine receptor agonist and played a significant role in the therapeutic landscape of Parkinson's disease and hyperprolactinemia. This technical guide provides an in-depth exploration of the history, discovery, and pharmacological profile of **pergolide mesylate**. It details the initial synthesis, key preclinical and clinical investigations, and the methodologies employed in its evaluation. The document is intended to serve as a comprehensive resource for researchers, scientists, and professionals in drug development, offering detailed data, experimental protocols, and visualizations of relevant biological pathways.

History and Discovery

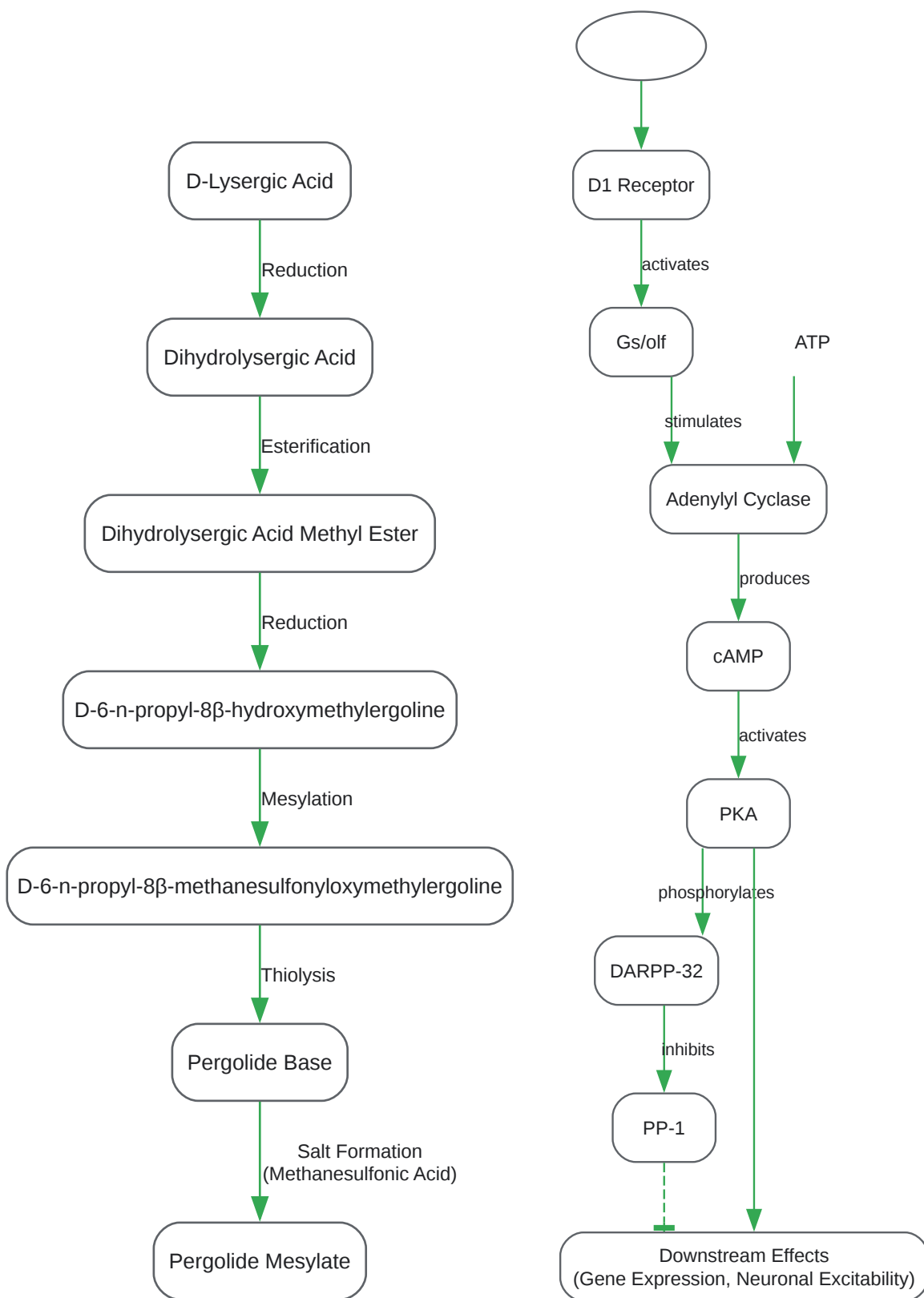
Pergolide, an ergoline-based dopamine agonist, was first synthesized by scientists at Eli Lilly and Company. The invention is credited to Edmund C. Kornfeld and Nicholas J. Bach, as detailed in the U.S. Patent 4,166,182, filed in 1977 and granted in 1979.[1] The development of pergolide was part of a broader effort to discover novel dopamine agonists with improved efficacy and duration of action compared to existing treatments for Parkinson's disease, such as levodopa.

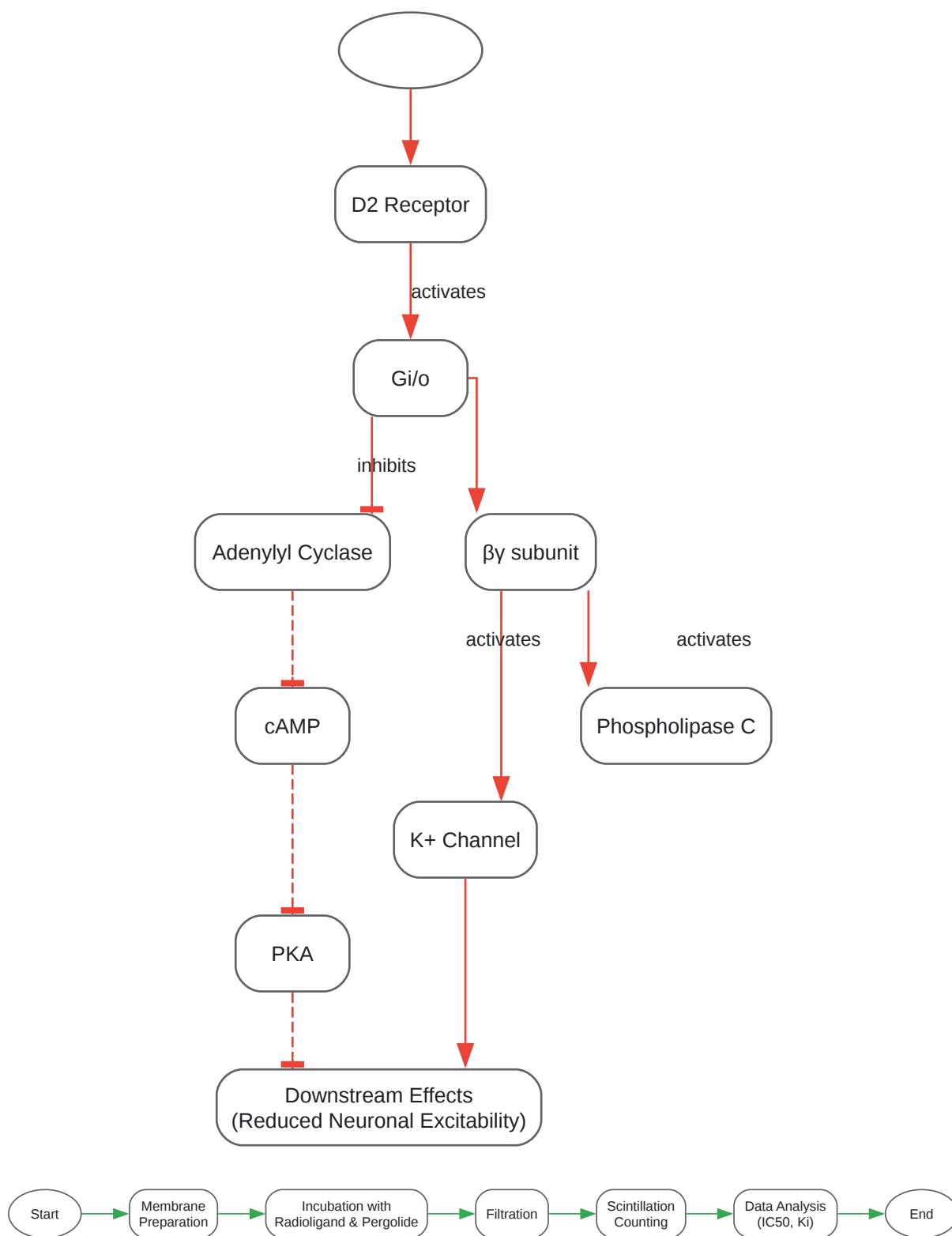
The initial synthesis of pergolide involved a multi-step process starting from lysergic acid, a naturally occurring ergot alkaloid. Subsequent research focused on optimizing the synthetic

route for commercial production. **Pergolide mesylate** was approved for medical use in the treatment of Parkinson's disease in 1989.^[1] It was also found to be effective in treating hyperprolactinemia due to its potent prolactin-lowering effects.

Synthesis of Pergolide Mesylate

The synthesis of pergolide, as described in U.S. Patent 4,166,182, is a multi-step process starting from D-lysergic acid. The following diagram illustrates a representative synthetic pathway.





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References

- 1. Pergolide - Wikipedia [en.wikipedia.org]
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